

# Benzyl valerate safety data sheet and handling precautions

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to Benzyl Valerate: Safety Data and Handling Protocols

This guide provides comprehensive safety information and handling procedures for **benzyl valerate**, intended for researchers, scientists, and professionals in drug development. The following sections detail the substance's properties, associated hazards, and essential precautions for safe laboratory and industrial use.

## **Chemical and Physical Properties**

**Benzyl valerate** is a colorless liquid known for its fruity, floral aroma.[1][2] A summary of its key physical and chemical properties is presented below for easy reference.



Property	Value	Source(s)
CAS Number	10361-39-4	[2][3]
Molecular Formula	C12H16O2	[3][4]
Molecular Weight	192.25 g/mol	[5][6]
Appearance	Colorless clear liquid	[1][2]
Odor	Fruity, floral, apple skin	[1]
Boiling Point	250 °C; 64 °C @ 15 Torr	[2][3]
Density	0.990 - 0.996 g/mL @ 25 °C	[1]
Flash Point	> 100 °C (> 212 °F)	[1][7]
Solubility	Insoluble in water; Soluble in alcohol and oils	[2]
Refractive Index	1.487 - 1.493 @ 20 °C	[1]

# **Hazard Identification and Toxicology**

**Benzyl valerate** is classified as an irritant and may cause sensitization upon skin contact.[1] While some sources state it does not meet GHS hazard criteria, others, particularly for the closely related isomer benzyl isovalerate, indicate several hazards.[5][8] It is prudent to handle the chemical with appropriate caution.

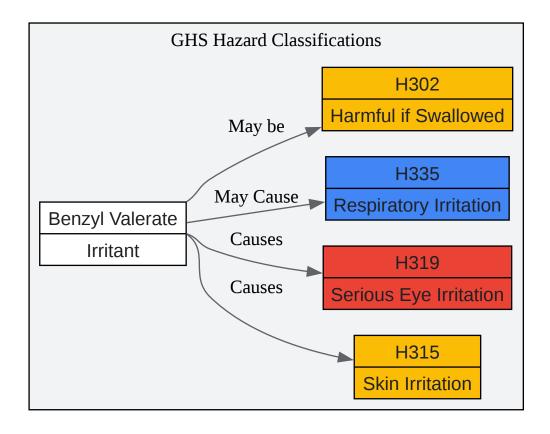
GHS Hazard Statements:[5][9]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.



H332: Harmful if inhaled.

The diagram below illustrates the primary GHS hazard classifications associated with **benzyl valerate** and its isomers.



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Caption: Key GHS hazard statements for Benzyl Valerate.

Toxicological Data: Quantitative toxicity data for **benzyl valerate** is limited; however, data for its isomer, benzyl isovalerate, is available and provides a useful reference point.

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	> 5000 mg/kg	[5]
LD50	Rabbit	Dermal	> 5000 mg/kg	[7]

## **Safe Handling and Storage Protocols**



Adherence to proper handling and storage protocols is critical to minimize exposure and ensure laboratory safety.

### Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[5]
- Avoid breathing vapors, mists, or gas.[4][5]
- Prevent contact with skin, eyes, and clothing.[4][5]
- Ground all equipment during transfer to prevent electrostatic charges.[4]
- Keep the substance away from heat, sparks, and open flames.[7]
- Wash hands thoroughly after handling.[10]

#### Storage:

- Store in a tightly closed container.[5]
- Keep in a cool, dry, and well-ventilated place.
- Porous materials like rags wetted with benzyl valerate may be susceptible to spontaneous combustion.[4]

# **Exposure Controls and Personal Protective Equipment (PPE)**

Engineering controls and appropriate PPE are essential to prevent exposure.

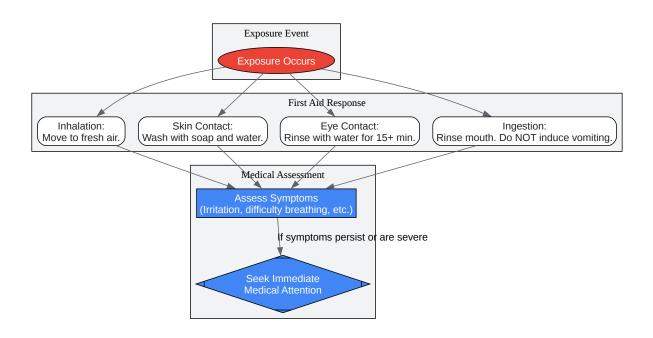


Control	Specification	Source(s)
Engineering Controls	Use in a chemical fume hood. Ensure eyewash stations and safety showers are accessible.	[5]
Eye/Face Protection	Wear chemical safety goggles or a face shield.	[11]
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.	[6]
Respiratory Protection	If ventilation is inadequate or vapors are generated, use an approved respirator. For emergencies, a self-contained breathing apparatus (SCBA) is required.	[4]

## **First Aid Measures**

Immediate and appropriate first aid is crucial in the event of accidental exposure. The following workflow outlines the recommended steps.





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Caption: Decision workflow for first aid after exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[5][7]
- Skin Contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and water. If irritation develops or persists, seek medical attention.[5][6]
- Inhalation: Move the individual to fresh air. If breathing becomes difficult, administer oxygen and seek medical attention.[5][6][12]



• Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][6]

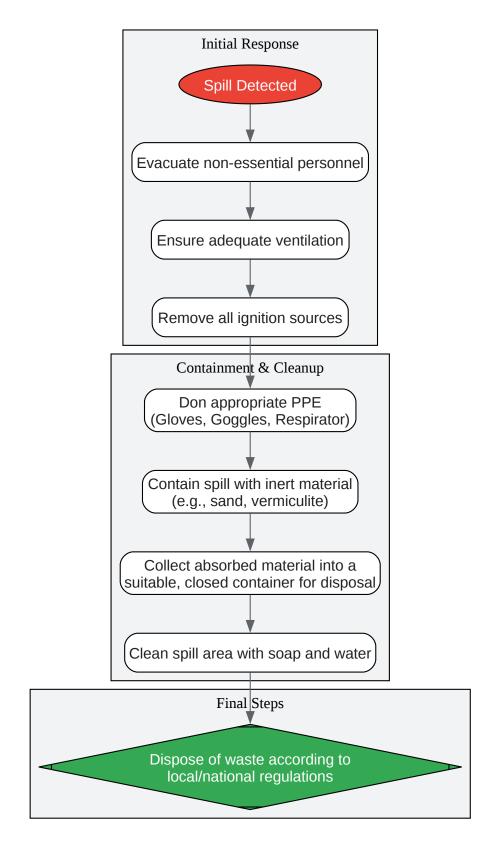
## **Fire-Fighting and Accidental Release Measures**

Fire-Fighting:

- Suitable Extinguishing Media: Use water spray or mist, alcohol-resistant foam, dry chemical powder, or carbon dioxide.[5][6][7][13]
- Specific Hazards: The substance is combustible and containers may explode when heated.
   Combustion produces toxic fumes, including carbon oxides.[4]
- Protective Actions: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[5][7] Use water mist to cool closed containers.[7]

Accidental Release: The following diagram outlines a systematic approach to managing a chemical spill.





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Caption: Logical workflow for handling an accidental release.



- Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear appropriate personal protective equipment (PPE), including respiratory protection, gloves, and safety goggles.[4][5]
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.[6]
- Containment and Cleanup: Remove all sources of ignition. Absorb the spill using an inert
  material such as sand, earth, or vermiculite. Collect the absorbed material into a suitable
  container for proper disposal.[5] After material pickup is complete, ventilate the area and
  wash the spill site.[5]

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- To cite this document: BenchChem. [Benzyl valerate safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082272#benzyl-valerate-safety-data-sheet-and-handling-precautions]

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